

An In-depth Technical Guide to 4-Bromo-2,5-dimethylphenylboronic acid

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Compound of Interest

Compound Name:	4-Bromo-2,5-dimethylphenylboronic acid
Cat. No.:	B164600

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromo-2,5-dimethylphenylboronic acid**, a key organoboron compound in modern organic synthesis. It details the compound's chemical structure, physicochemical properties, and a representative experimental protocol for its application in Suzuki-Miyaura cross-coupling reactions.

Chemical Structure and Formula

4-Bromo-2,5-dimethylphenylboronic acid is an organoboron compound featuring a boronic acid functional group attached to a phenyl ring, which is further substituted with a bromine atom and two methyl groups.^[1] This substitution pattern makes it a valuable building block in medicinal chemistry and materials science.^[1] The chemical formula for this compound is C₈H₁₀BB₂O₂.^{[1][2][3]}

Chemical Structure:

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Table 1: Chemical Identifiers

Identifier	Value
CAS Number	130870-00-7 [1] [2] [4]
Molecular Formula	C8H10BBrO2 [1] [2] [3] [5]
SMILES	Cc1cc(c(C)cc1B(O)O)Br [1] [5]
InChI	InChI=1S/C8H10BBrO2/c1-5-4-8(10)6(2)3-7(5)9(11)12/h3-4,11-12H,1-2H3 [1] [5]
Synonyms	4-Bromo-2,5-dimethylbenzenboronic acid, (4-Bromo-2,5-dimethylphenyl)boronic acid [1] [4]

Physicochemical Properties

4-Bromo-2,5-dimethylphenylboronic acid typically appears as a white to off-white crystalline solid.[\[1\]](#) Its solubility in polar solvents like water and alcohols is a characteristic feature of boronic acids, stemming from their ability to form hydrogen bonds.[\[1\]](#)

Table 2: Quantitative Physicochemical Data

Property	Value
Molecular Weight	228.88 g/mol [1] [2] [4]
Melting Point	194-202 °C [4]
Boiling Point	350.3 ± 52.0 °C at 760 mmHg
Purity	Typically ≥98%

Core Application: Suzuki-Miyaura Cross-Coupling

A primary application for **4-Bromo-2,5-dimethylphenylboronic acid** is its use as a coupling partner in the palladium-catalyzed Suzuki-Miyaura reaction.[\[1\]](#) This reaction is a fundamental method for forming carbon-carbon bonds, particularly for synthesizing complex biaryl structures.

that are often scaffolds for pharmacologically active molecules.^[6] The efficiency of the Suzuki coupling is significantly influenced by the choice of base, solvent, and catalyst system.^{[6][7]}

The following is a representative protocol for the Suzuki-Miyaura cross-coupling reaction using an aryl halide and a boronic acid like **4-Bromo-2,5-dimethylphenylboronic acid**. This procedure is based on established methods for similar substrates.^{[7][8]}

Materials:

- Aryl Halide (e.g., 4-bromoanisole) (1.0 mmol, 1.0 equiv)
- **4-Bromo-2,5-dimethylphenylboronic acid** (1.2 mmol, 1.2 equiv)
- Palladium Catalyst (e.g., Pd(PPh₃)₄) (0.03 mmol, 3 mol%)[7]
- Base (e.g., K₃PO₄) (3.0 mmol, 3.0 equiv)[7]
- Solvent (e.g., 1,4-Dioxane/H₂O, 4:1 mixture) (10 mL)[7]

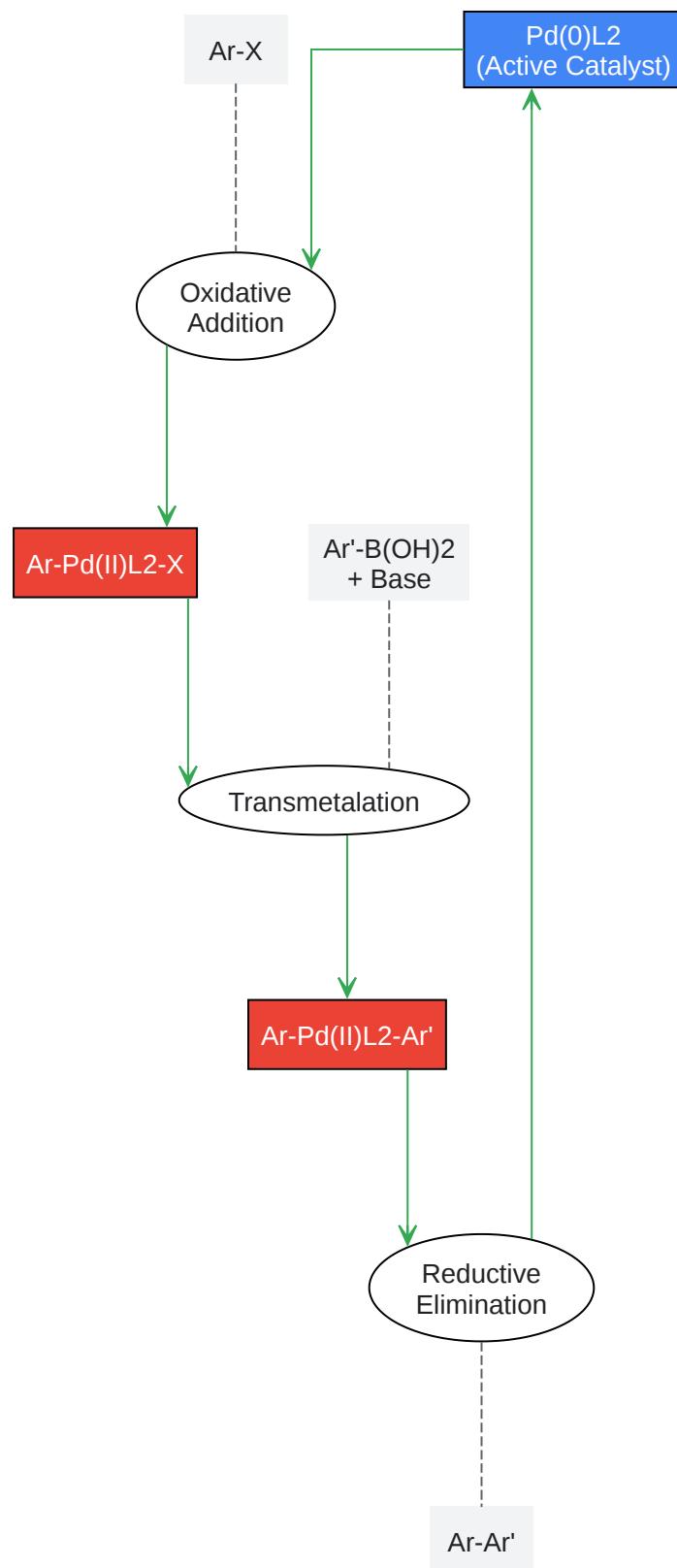
Procedure:

- Preparation: To a round-bottom or Schlenk flask, add the aryl halide, **4-Bromo-2,5-dimethylphenylboronic acid**, the palladium catalyst, and the base.^[7]
- Degassing: Evacuate the flask and backfill with an inert gas (e.g., Nitrogen or Argon). Repeat this cycle three times to ensure an oxygen-free environment.^{[7][8]}
- Solvent Addition: Add the degassed solvent mixture to the flask via syringe.^{[7][8]}
- Reaction: Stir the reaction mixture and heat to 90 °C under the inert atmosphere for 12 hours.^[7] Monitor the reaction progress using an appropriate technique such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).^[8]
- Workup: After cooling to room temperature, dilute the reaction mixture with ethyl acetate and wash with water and brine.^{[7][8]}
- Purification: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.^{[7][8]} The resulting crude product can be

purified by column chromatography on silica gel to afford the desired biaryl product.[\[7\]](#)[\[8\]](#)

Visualized Workflow: The Suzuki-Miyaura Catalytic Cycle

The Suzuki-Miyaura reaction proceeds via a catalytic cycle involving a palladium catalyst. The key steps are the oxidative addition of the aryl halide to the Pd(0) complex, followed by transmetalation with the boronic acid (activated by a base), and finally, reductive elimination to yield the coupled product and regenerate the catalyst.[\[8\]](#)[\[9\]](#)



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

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